

4-HO-DiPT receptor binding affinity and selectivity

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Compound of Interest

Compound Name: 4-HO-DiPT

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An In-depth Technical Guide on the Receptor Binding Affinity and Selectivity of **4-HO-DiPT**

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-hydroxy-N,N-diisopropyltryptamine (**4-HO-DiPT**), also known as lprocin, is a synthetic psychedelic compound belonging to the tryptamine class. Structurally, it is an analog of psilocin (4-HO-DMT), the primary psychoactive metabolite of psilocybin.^{[1][2]} First synthesized by David Repke in 1977, **4-HO-DiPT** is noted for its rapid onset, short duration of action, and distinct pharmacological profile compared to other classic psychedelics.^{[1][2]} Its primary mechanism of action is as a non-selective serotonin receptor agonist, with a pronounced effect on the 5-HT_{2A} receptor, which is the principal target for psychedelic compounds.^{[1][3][4]}

This technical guide provides a comprehensive overview of the receptor binding affinity and selectivity of **4-HO-DiPT**. It consolidates quantitative data from various in vitro studies, details the experimental methodologies used for its characterization, and visualizes the key signaling pathways and experimental workflows relevant to its pharmacological assessment.

Quantitative Data Presentation

The pharmacological profile of **4-HO-DiPT** is primarily defined by its interaction with serotonin (5-HT) receptors. The following tables summarize its binding affinities (K_i) and functional potencies (EC_{50}) at various receptor subtypes. Lower K_i and EC_{50} values indicate higher binding affinity and greater functional potency, respectively.

Table 1: Receptor Binding Affinities (K_i) of **4-HO-DiPT**

Receptor Subtype	Binding Affinity (K_i , nM)	Notes
5-HT _{1A}	>10,000[5]	Low affinity for this receptor subtype.
5-HT _{2A}	1,725[5]	Moderate affinity; primary target for psychedelic effects.
SERT	>10,000[6]	Low affinity for the serotonin transporter.

Data compiled from multiple sources; experimental conditions may vary.

Table 2: Functional Activity (EC_{50} and E_{max}) of **4-HO-DiPT**

Receptor Subtype	Potency (EC ₅₀ , nM)	Efficacy (E _{max})	Assay Type	Notes
Human 5-HT _{2A}	~63[6]	~100% (Full Agonist)[6][7]	Calcium Mobilization	Potency and efficacy are comparable to psilocin.[6]
Human 5-HT _{2B}	~17[6]	94%[6]	Calcium Mobilization	Potency is similar to psilocin, but efficacy is significantly higher.[6]
Human 5-HT _{2C}	~700 - 6,400[2][6][8]	~72-100%[2][6]	Calcium Mobilization	Potency is approximately 10-fold lower than psilocin.[6][9]

Efficacy (E_{max}) is often expressed relative to the maximal response induced by serotonin.

Receptor Selectivity Profile

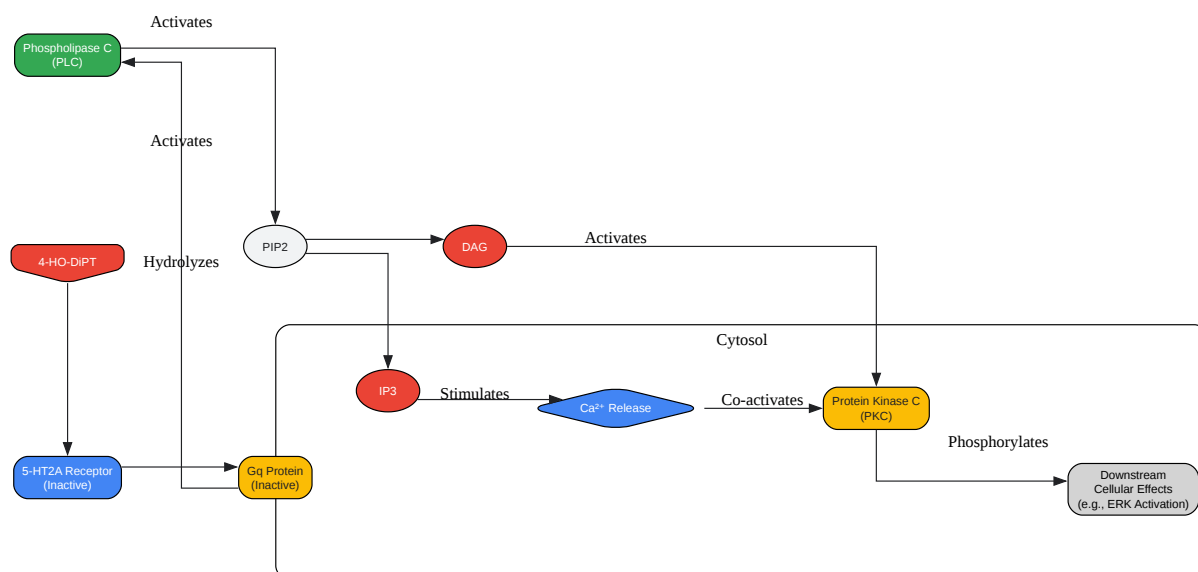
4-HO-DiPT exhibits a distinct selectivity profile among the serotonin receptors. A notable characteristic is its significantly lower potency at the 5-HT_{2C} receptor compared to the 5-HT_{2A} receptor.[1][8] Studies have shown that **4-HO-DiPT** is approximately 206-fold more selective for the 5-HT_{2A} receptor over the 5-HT_{2C} receptor.[8] This contrasts with many other psychedelic tryptamines and may contribute to its unique subjective effects.[1] Furthermore, compared to other tryptamines like psilocin, **4-HO-DiPT** appears to bind to a narrower range of serotonin receptors, indicating greater selectivity.[2][10] It also demonstrates low affinity for the serotonin transporter (SERT) and various other non-5-HT receptors, including dopamine, histamine, and muscarinic receptors, where inhibition constants are generally greater than 1,000 nM.[5][6][10]

Signaling Pathways

The psychoactive effects of **4-HO-DiPT** are primarily mediated through its agonist activity at the 5-HT_{2A} receptor, a G-protein coupled receptor (GPCR).[4] Activation of this receptor initiates two main intracellular signaling cascades: the canonical Gq-protein pathway and the β -arrestin pathway.

Gq-Protein Signaling Pathway

Activation of the 5-HT_{2A} receptor by an agonist like **4-HO-DiPT** leads to the engagement of the Gq/11 protein.[11] This triggers the activation of phospholipase C (PLC), which then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into two secondary messengers: inositol trisphosphate (IP₃) and diacylglycerol (DAG).[12][13] IP₃ stimulates the release of intracellular calcium (Ca²⁺) from the endoplasmic reticulum, while DAG, along with Ca²⁺, activates protein kinase C (PKC).[13] These events lead to downstream cellular responses, including the activation of the ERK1/2 (MAPK) pathway, which is crucial for promoting neuroplasticity.[11][13] The psychedelic potential of 5-HT_{2A} agonists is predicted by their efficacy in recruiting the Gq pathway.[14]

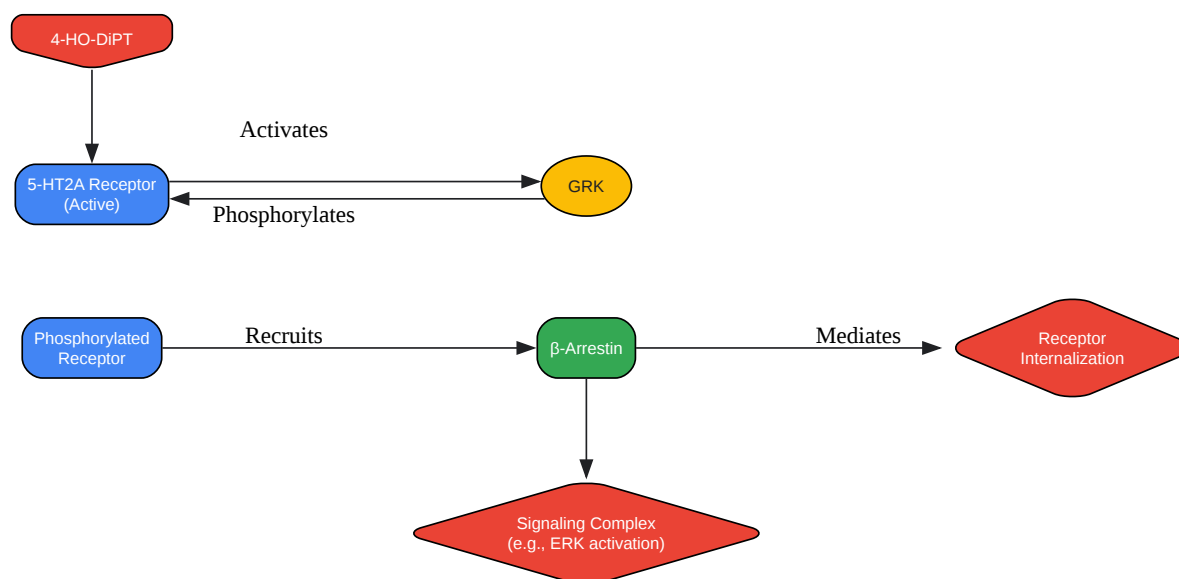


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Caption: Canonical Gq-protein signaling pathway activated by 5-HT_{2A} receptor agonists.

β-Arrestin Signaling Pathway

In addition to G-protein coupling, agonist binding to the 5-HT_{2A} receptor promotes the recruitment of β-arrestin proteins (primarily β-arrestin-2).[11][15] This interaction is crucial for receptor desensitization, which attenuates G-protein signaling, and for receptor internalization.[11][16] Beyond its role in desensitization, β-arrestin can also act as a scaffold for other signaling proteins, initiating G-protein-independent signaling cascades that can also lead to the activation of kinases like ERK1/2.[16][17][18] The balance between Gq and β-arrestin pathway activation, known as biased agonism, can vary between different ligands and is an area of intense research for developing therapeutics with specific effects.[11] **4-HO-DiPT** appears to be a balanced agonist, inducing both Gq and β-arrestin recruitment without a strong bias.[19]



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Caption: β -Arrestin recruitment and signaling pathway following 5-HT_{2A} receptor activation.

Experimental Protocols

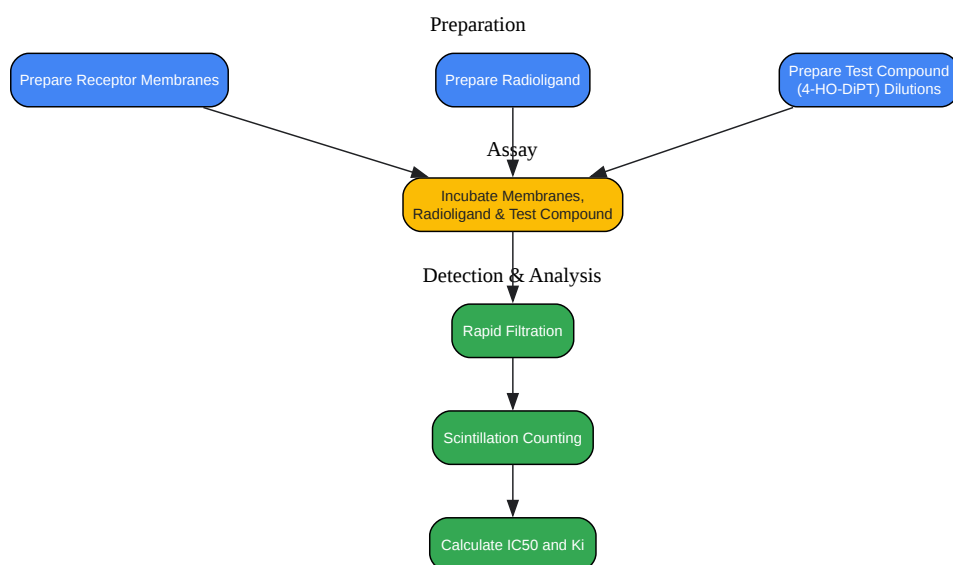
The quantitative data presented in this guide are primarily derived from two key in vitro experimental techniques: radioligand binding assays and calcium mobilization functional assays.

Protocol 1: Competitive Radioligand Binding Assay

This technique is used to determine the binding affinity (K_i) of an unlabeled test compound (e.g., **4-HO-DIPT**) by measuring its ability to displace a radioactively labeled ligand from a target receptor.^{[4][20]}

- Membrane Preparation:
 - Cells or tissues endogenously or recombinantly expressing the target receptor (e.g., HEK293 cells expressing human 5-HT_{2A}) are cultured and harvested.
 - Cells are homogenized in a cold buffer solution (e.g., 50 mM Tris-HCl, pH 7.4) using a Teflon-glass pestle or similar method.^[21]
 - The homogenate is centrifuged at low speed (e.g., 1000 x g) to remove nuclei and large debris. The resulting supernatant is then subjected to high-speed ultracentrifugation (e.g., 40,000 x g) to pellet the cell membranes containing the receptors.^[21]
 - The membrane pellet is washed and resuspended in fresh binding buffer. Protein concentration is determined using a standard method like the BCA assay.^[21]
- Binding Reaction:
 - A fixed concentration of a specific radioligand (e.g., [³H]ketanserin for 5-HT_{2A}) and a standardized amount of the membrane preparation are added to assay tubes or plates.^{[10][21]}

- Varying concentrations of the unlabeled test compound (**4-HO-DIPT**) are added to the tubes to create a competition curve.
- Control tubes are included to determine total binding (radioligand + membranes) and non-specific binding (radioligand + membranes + a high concentration of a known unlabeled ligand, e.g., methysergide).[\[21\]](#)
- The reaction is incubated at a specific temperature (e.g., 37°C) for a set duration (e.g., 60 minutes) to reach equilibrium.[\[21\]](#)
- Separation and Detection:
 - The reaction is terminated by rapid filtration through glass fiber filters (e.g., GF/C) to separate the receptor-bound radioligand from the free radioligand.[\[21\]](#)
 - The filters are washed quickly with ice-cold buffer to remove any remaining unbound radioligand.
 - The radioactivity trapped on the filters is quantified using liquid scintillation counting.
- Data Analysis:
 - Specific binding is calculated by subtracting non-specific binding from total binding.
 - The data are plotted as the percentage of specific binding versus the log concentration of the test compound.
 - The half-maximal inhibitory concentration (IC_{50}) is determined from this curve.
 - The inhibition constant (K_i) is calculated from the IC_{50} using the Cheng-Prusoff equation:
$$K_i = IC_{50} / (1 + [L]/K_d)$$
where $[L]$ is the concentration of the radioligand and K_d is its dissociation constant for the receptor.[\[4\]](#)



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Caption: General experimental workflow for a competitive radioligand binding assay.

Protocol 2: Calcium Mobilization Functional Assay

This in vitro functional assay is used to determine the potency (EC₅₀) and efficacy (E_{max}) of a compound at Gq-coupled receptors like 5-HT_{2A} by measuring changes in intracellular calcium concentration.[8]

- **Cell Culture and Plating:** HEK293 or other suitable cells stably expressing the Gq-coupled receptor of interest (e.g., h5-HT_{2A}) are cultured under standard conditions. Cells are then seeded into 96- or 384-well black-walled, clear-bottom microplates and allowed to adhere overnight.

- **Dye Loading:** The cell culture medium is removed, and cells are incubated with a calcium-sensitive fluorescent dye (e.g., Fluo-4 AM) in a buffered salt solution for a specified time (e.g., 60 minutes) at 37°C. The dye enters the cells and is cleaved by intracellular esterases, trapping it in a fluorescent form that binds to calcium.
- **Compound Addition:** The plate is placed in a fluorescence plate reader (e.g., a FLIPR or FlexStation). A baseline fluorescence reading is taken. The instrument then adds varying concentrations of the test compound (**4-HO-DiPT**) to the wells.
- **Fluorescence Measurement:** The fluorescence intensity in each well is measured kinetically immediately after compound addition. Agonist binding to the Gq-coupled receptor triggers the release of intracellular calcium, causing an increase in fluorescence as the dye becomes saturated.
- **Data Analysis:** The peak fluorescence response is measured for each concentration of the test compound. These values are normalized (e.g., relative to a maximal response from a reference agonist like serotonin) and plotted against the log concentration of the compound to generate a dose-response curve. The EC_{50} (the concentration that produces 50% of the maximal response) and the E_{max} (the maximal efficacy) are determined from this curve.

Conclusion

4-HO-DiPT is a potent serotonin 5-HT_{2A} receptor agonist with a pharmacological profile distinguished by its high selectivity for the 5-HT_{2A} receptor over the 5-HT_{2C} subtype. Its activity as a full agonist at 5-HT_{2A} receptors, primarily signaling through the Gq-protein pathway, is consistent with its classification as a classic psychedelic. The lack of strong bias towards either Gq or β -arrestin pathways suggests a balanced signaling profile. The detailed methodologies provided herein serve as a standard framework for the continued investigation and characterization of **4-HO-DiPT** and novel tryptamine analogs, supporting future research and drug development efforts in the field of psychedelic science.

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